

# Personal protective equipment for handling Friedelan-3-one

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## Compound of Interest

Compound Name: Friedelan-3-one

Cat. No.: B13398878

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## Essential Safety and Handling Guide for Friedelan-3-one

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety, handling, and disposal information for **Friedelan-3-one**, a pentacyclic triterpenoid utilized in various research applications. While **Friedelan-3-one** is reported as not meeting GHS hazard criteria, indicating low acute toxicity, adherence to proper laboratory safety protocols is crucial to ensure a safe working environment.<sup>[1]</sup> This document outlines the necessary personal protective equipment (PPE), step-by-step handling procedures, and appropriate disposal methods.

## Key Safety and Physical Data

The following tables summarize the essential quantitative data for **Friedelan-3-one**.

## Chemical and Physical Properties

Molecular Formula	C <sub>30</sub> H <sub>50</sub> O
Molecular Weight	426.72 g/mol <a href="#">[2]</a>
Appearance	Solid <a href="#">[2]</a>
Melting Point	262-265 °C <a href="#">[2]</a>
Solubility	Insoluble in water, soluble in chloroform, and sparingly soluble in ethanol. <a href="#">[3]</a>
Storage Class	Combustible Solid <a href="#">[2]</a>

## Hazard Information

GHS Classification	Not reported to meet GHS hazard criteria. <a href="#">[1]</a>
Primary Hazards	As a combustible solid, avoid ignition sources. As a powder, inhalation should be minimized.

## Personal Protective Equipment (PPE)

The minimum recommended personal protective equipment when handling **Friedelan-3-one** is detailed below.

PPE Category	Recommended Equipment
Hand Protection	Nitrile gloves.
Eye Protection	Safety glasses or goggles.
Respiratory Protection	N95 dust mask, particularly when handling the powder form. <a href="#">[2]</a>
Body Protection	Standard laboratory coat.

## Experimental Protocol: Handling and Weighing

A precise and safe methodology for handling **Friedelan-3-one** is critical. The following protocol outlines the step-by-step process for weighing the solid compound.

**Objective:** To accurately weigh a specific quantity of **Friedelan-3-one** powder while minimizing exposure and contamination.

**Materials:**

- **Friedelan-3-one** solid
- Analytical balance
- Spatula
- Weighing paper or boat
- Appropriate receiving vessel (e.g., flask, vial)
- Personal Protective Equipment (as specified above)

**Procedure:**

- Preparation:
  - Ensure the analytical balance is clean, calibrated, and located in an area free from drafts.
  - Don the required personal protective equipment: lab coat, safety glasses, nitrile gloves, and an N95 dust mask.
- Taring the Balance:
  - Place a clean piece of weighing paper or a weighing boat on the balance pan.
  - Close the balance doors and press the "tare" or "zero" button to zero the mass.
- Weighing the Compound:
  - Carefully open the container of **Friedelan-3-one**.

- Using a clean spatula, transfer a small amount of the powder onto the weighing paper/boat.
- Monitor the mass on the balance display. Add or remove small amounts of the compound until the desired mass is reached.
- Avoid spilling the powder. If a spill occurs, clean it immediately according to the spill cleanup protocol.

- Transferring the Compound:
  - Once the desired mass is achieved, carefully remove the weighing paper/boat from the balance.
  - Gently tap the weighing paper/boat to transfer the powder into the designated receiving vessel.
- Post-Weighing:
  - Securely close the container of **Friedelan-3-one**.
  - Clean the spatula and the work area.
  - Dispose of the used weighing paper/boat and any contaminated materials in the designated solid waste container.
  - Remove and dispose of gloves properly, and wash hands thoroughly.

## Operational and Disposal Plan

A clear plan for storage and disposal is essential for laboratory safety and environmental responsibility.

Storage:

- Store **Friedelan-3-one** in a tightly sealed container.
- Keep the container in a cool, dry, and well-ventilated area.

- Store away from sources of ignition as it is a combustible solid.[[2](#)]

#### Spill Cleanup:

- Ensure proper PPE is worn before addressing the spill.
- For a small spill of solid material, gently sweep it up, avoiding the generation of dust.
- Place the spilled material and any contaminated cleaning materials (e.g., paper towels, wipes) into a sealed container labeled as "Solid Chemical Waste."
- Clean the spill area with an appropriate solvent and then wash with soap and water.

**Waste Disposal:** As **Friedelan-3-one** is not classified as a hazardous waste, disposal should follow standard procedures for non-hazardous solid chemical waste.[[1](#)][[4](#)][[5](#)]

- Collection:
  - Collect all solid waste, including unused **Friedelan-3-one** and contaminated materials (e.g., gloves, weighing paper), in a designated, leak-proof container with a secure lid.
  - The container must be clearly labeled as "Non-Hazardous Solid Chemical Waste" and list "**Friedelan-3-one**" as a primary constituent.[[6](#)]
- Storage of Waste:
  - Store the waste container in a designated waste accumulation area, away from general laboratory traffic.
- Disposal:
  - Arrange for the disposal of the solid waste through your institution's environmental health and safety (EHS) office or a licensed chemical waste disposal service.[[7](#)][[8](#)]
  - Do not dispose of solid **Friedelan-3-one** in the regular trash or down the drain.[[5](#)][[6](#)]

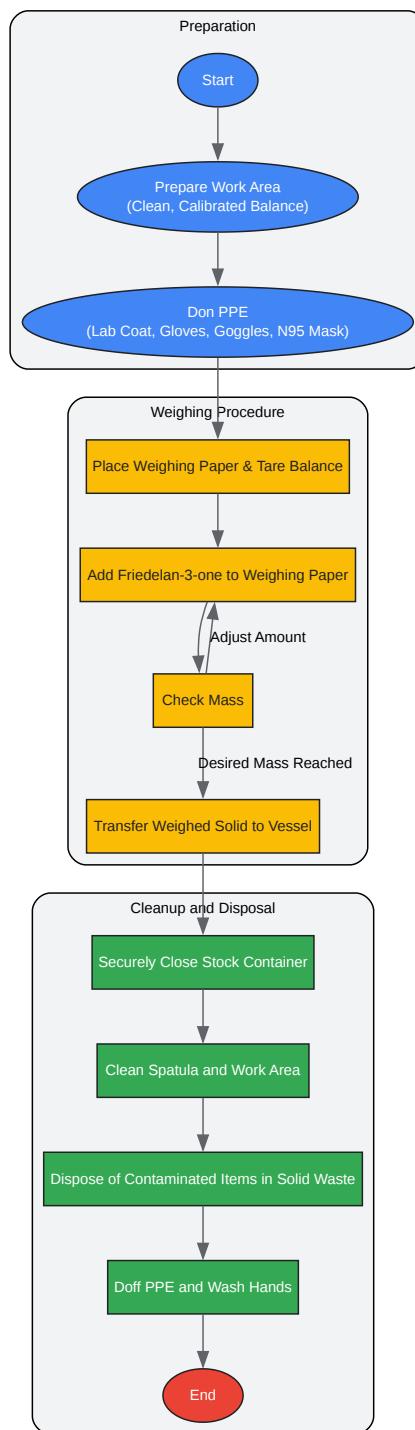
## First Aid Measures

In the event of accidental exposure, follow these immediate first aid procedures.

Exposure Route	First Aid Protocol
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove any contaminated clothing.
Eye Contact	Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek medical attention if irritation persists.
Inhalation	Move the individual to fresh air. If breathing is difficult, seek medical attention.
Ingestion	Rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention.

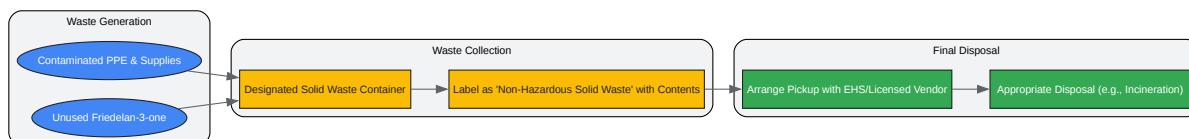
## Workflow and Logic Diagrams

To visually represent the procedural steps for handling **Friedelan-3-one**, the following diagrams have been generated.



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Caption: Workflow for weighing **Friedelan-3-one** solid.



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Caption: Disposal plan for **Friedelan-3-one** waste.

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